

Essential Safety and Disposal Plan for Einecs 285-128-7

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Einecs 285-128-7*

Cat. No.: *B15178351*

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling and disposal of **Einecs 285-128-7**, identified as Suberic acid, compound with 2,2',2''-nitrilotriethanol (1:2) (CAS 85030-04-2).

This document provides crucial safety and logistical information for the proper management of **Einecs 285-128-7**. As no specific Safety Data Sheet (SDS) is readily available for this compound, the following guidance is synthesized from the SDSs of its constituent components: Suberic Acid (CAS 505-48-6) and 2,2',2''-nitrilotriethanol (Triethanolamine, TEA) (CAS 102-71-6).

Hazard Identification and Quantitative Data

Both components of **Einecs 285-128-7** are classified as irritants. Suberic acid is a skin and serious eye irritant. Triethanolamine is also a skin and serious eye irritant and may cause damage to organs through prolonged or repeated exposure.

Property	Suberic Acid	2,2',2''-nitrilotriethanol (TEA)
CAS Number	505-48-6	102-71-6
GHS Classification	Skin Irrit. 2, Eye Irrit. 2	Skin Irrit. 2, Eye Irrit. 2, STOT RE 2
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation.	H315: Causes skin irritation. H319: Causes serious eye irritation. H373: May cause damage to organs through prolonged or repeated exposure.
Signal Word	Warning	Warning

Experimental Protocols: Proper Disposal Procedures

The following step-by-step disposal plan is based on the known hazards of the components. Always consult your institution's environmental health and safety (EHS) department for specific local regulations.

Step 1: Personal Protective Equipment (PPE)

- Wear appropriate PPE, including chemical-resistant gloves (nitrile or neoprene), safety goggles, and a lab coat.

Step 2: Waste Collection

- Collect waste in a designated, properly labeled, and sealed container.
- The container should be made of a material compatible with both acidic and amine compounds. A high-density polyethylene (HDPE) container is a suitable choice.
- Label the container clearly as "Hazardous Waste: Suberic acid, compound with 2,2',2''-nitrilotriethanol (1:2)".

Step 3: Storage

- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.
- Ensure the storage area is designated for hazardous chemical waste.

Step 4: Disposal

- Dispose of the waste through your institution's hazardous waste management program.
- Do not dispose of this chemical down the drain or in the regular trash.^[1]
- Provide the full chemical name and any known hazard information to the waste disposal personnel.

Logical Workflow for Disposal

The following diagram illustrates the decision-making process for the proper disposal of **Einecs 285-128-7**.

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References

- 1. nwabr.org [nwabr.org]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com